

# A Comprehensive Technical Guide to the Safety Data Sheet for Cisapride-d6

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## Compound of Interest

Compound Name: *Cisapride-d6*

Cat. No.: *B10819093*

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This document provides an in-depth technical overview of the safety, handling, and experimental applications of **Cisapride-d6**. **Cisapride-d6** is the deuterium-labeled analog of Cisapride, primarily utilized as an internal standard for the precise quantification of Cisapride in biological samples using mass spectrometry techniques.<sup>[1][2]</sup> Understanding its safety profile is critical for ensuring safe laboratory practices and responding effectively to potential exposures.

## Product Identification and Properties

**Cisapride-d6** is a stable, isotopically labeled compound intended for research use.<sup>[2][3]</sup> Its physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **Cisapride-d6**

Property	Value	Source
Formal Name	rel-4-amino-5-chloro-N-[1-[(3R,4S)-3-(4-fluorophenoxy)propyl-d6]-3-methoxy-4-piperidinyl]-2-methoxy-benzamide	[1]
Molecular Formula	C <sub>23</sub> H <sub>23</sub> D <sub>6</sub> ClFN <sub>3</sub> O <sub>4</sub>	[1]
Formula Weight	472.0 g/mol	[1]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>6</sub> )	[1]
Formulation	A solid	[1]
Solubility	Soluble in DMF, DMSO, and Methanol	[1]
Storage	-20°C	[1]

| Stability | ≥ 4 years [1] |

## Hazard Identification and Safety Ratings

According to the Globally Harmonized System (GHS), **Cisapride-d6** is classified as a hazardous substance. The primary hazard is its potential to cause serious eye damage.[3]

Table 2: GHS Classification and Hazard Statements

Classification	Code	Statement
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| Serious Eye Damage/Eye Irritation | Eye Damage 1 | H318: Causes serious eye damage[3] |

Table 3: NFPA and HMIS Ratings

Rating System	Health	Flammability	Reactivity/Physical Hazard
NFPA	3	0	0

| HMIS | 3 | 0 | 0 |

Scale: 0 = Minimal, 1 = Slight, 2 = Moderate, 3 = Serious, 4 = Severe[3]

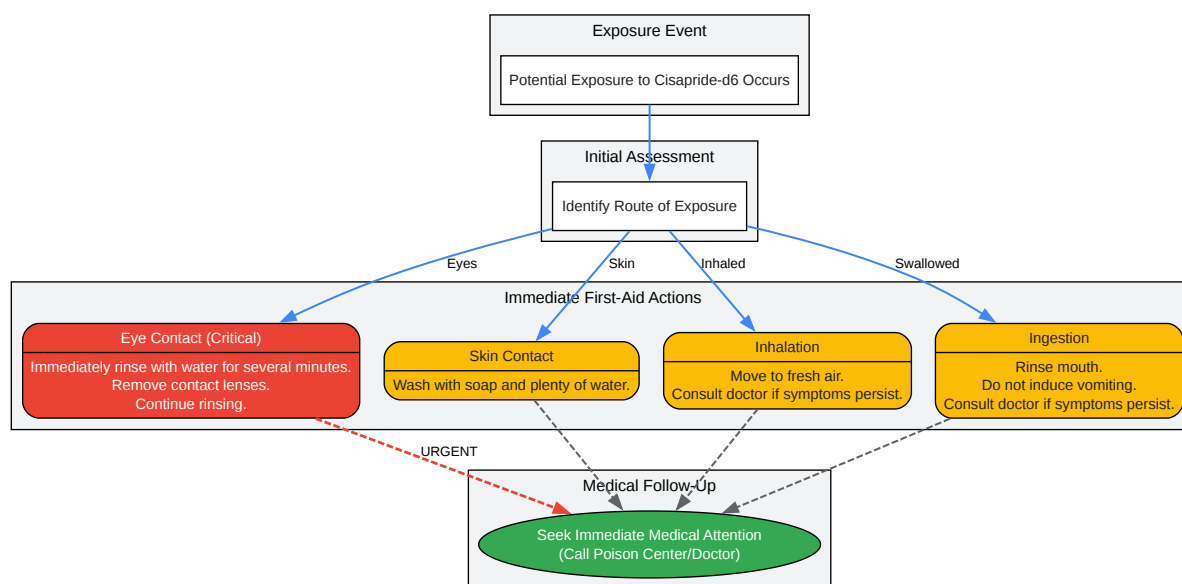
## Safe Handling, Storage, and Emergency Protocols

Proper handling and storage are essential to minimize risk. In the event of an accidental release or exposure, specific first-aid measures should be followed immediately.

- Personal Contact: Avoid all personal contact, including the inhalation of dust.[4]
- Ventilation: Use in a well-ventilated area.[4]
- PPE: Wear protective clothing, gloves, and safety glasses or face protection.[3][4]  
Specifically, wear tightly fitting safety goggles.[5]
- Hygiene: Do not eat, drink, or smoke when handling.[4] Wash hands thoroughly with soap and water after handling.[4]
- Conditions: Store at -20°C in a dry, well-ventilated place.[1][6] Keep containers securely sealed and protected from physical damage.[4]
- Incompatibilities: Store away from oxidizing agents and incompatible materials.[4]
- Eye Contact: This is the most critical route of exposure. Immediately rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do, and continue rinsing.[3] Seek immediate medical attention from a poison center or doctor.[3]
- Inhalation: Move the individual to fresh air. If complaints or symptoms develop, consult a doctor.[3][5]

- Skin Contact: The product is generally not considered a skin irritant.[3] However, it is good practice to wash the affected area with soap and plenty of water.[5]
- Ingestion: If symptoms persist after swallowing, consult a doctor.[3] Do not induce vomiting. [6]

The logical workflow for responding to an exposure event is detailed in the diagram below.



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Caption: Emergency first-aid workflow for **Cisapride-d6** exposure.

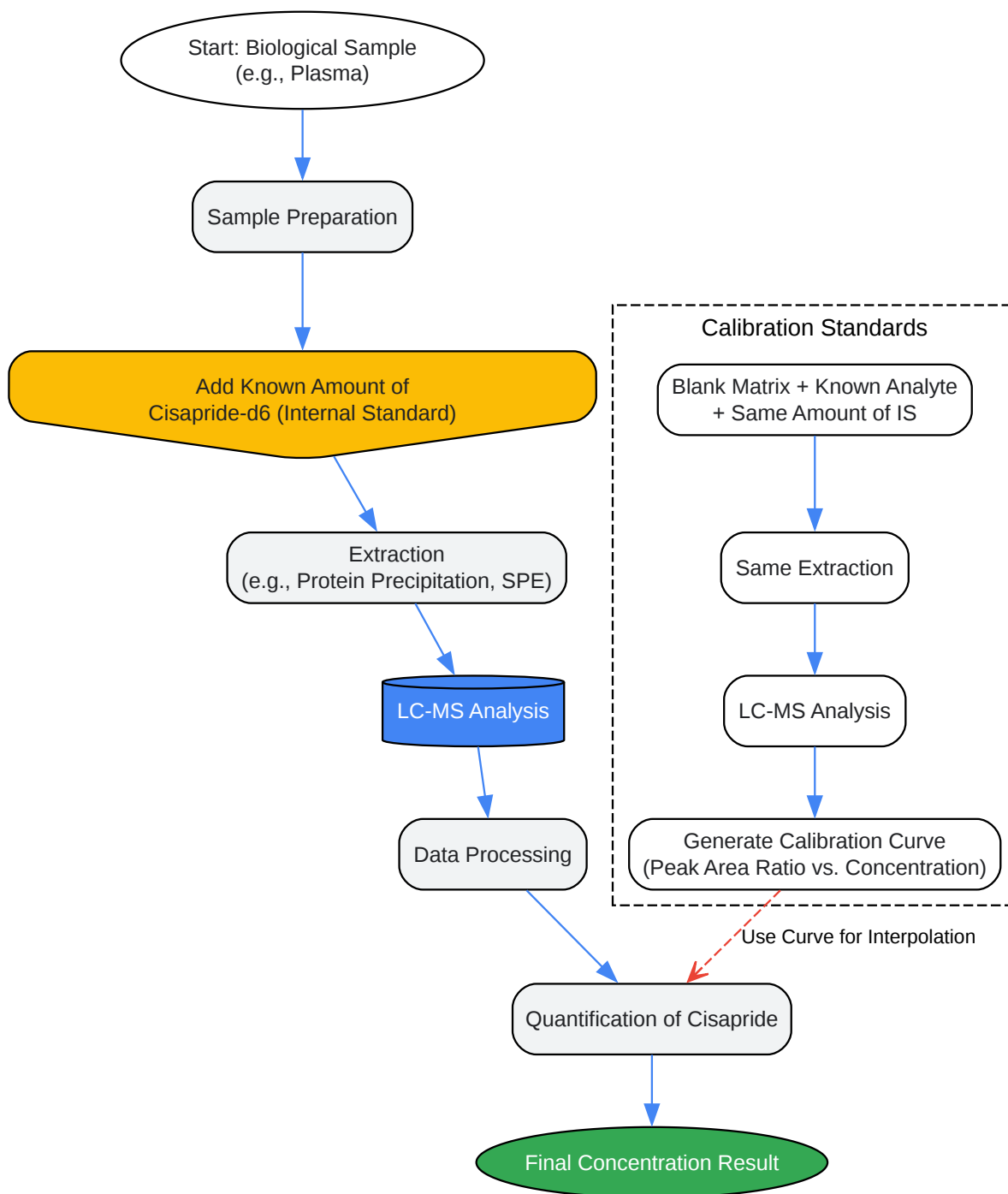
## Experimental Protocols: Use as an Internal Standard

**Cisapride-d6** is primarily used as an internal standard (IS) for the quantification of unlabeled Cisapride in biological matrices via Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] An IS is crucial for correcting variations in sample preparation and instrument response, thereby improving analytical accuracy.[2]

- Preparation of Stock Solutions:
  - Prepare a primary stock solution of **Cisapride-d6** (the IS) in a suitable solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).
  - Prepare a separate primary stock solution of the analyte (unlabeled Cisapride) in the same solvent.
  - From these, create a series of working solutions for calibration standards and a single working solution for the IS.
- Sample Preparation:
  - Collect the biological matrix (e.g., plasma, serum, tissue homogenate).
  - To a fixed volume of the sample, add a precise volume of the **Cisapride-d6** IS working solution. The goal is to have a consistent amount of IS in every sample and calibrator.
  - Perform sample clean-up to remove interfering substances. This typically involves protein precipitation (e.g., with acetonitrile) followed by centrifugation, or a more rigorous solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
  - Evaporate the supernatant/eluante to dryness and reconstitute in the mobile phase for LC-MS analysis.
- Preparation of Calibration Curve:
  - Create a set of calibration standards by spiking a blank biological matrix with known, varying concentrations of the unlabeled Cisapride working solution.

- Add the same fixed amount of the **Cisapride-d6** IS to each calibration standard as was added to the unknown samples.
- Process these standards using the same extraction procedure as the samples.
- LC-MS Analysis:
  - Inject the prepared samples and calibration standards into the LC-MS system.
  - The liquid chromatography step separates Cisapride and **Cisapride-d6** from other components.
  - The mass spectrometer detects and quantifies the parent or specific fragment ions for both the analyte and the IS. Due to the deuterium labeling, **Cisapride-d6** will have a higher mass-to-charge ratio ( $m/z$ ) than Cisapride, allowing the instrument to distinguish between them.
- Data Processing:
  - For each injection, calculate the ratio of the analyte's peak area to the IS's peak area.
  - Plot the peak area ratio against the known concentrations of the calibration standards to generate a calibration curve.
  - Use the peak area ratio from the unknown samples to determine the concentration of Cisapride by interpolating from the calibration curve.

The workflow for this analytical process is visualized below.



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Caption: Workflow for quantifying Cisapride using **Cisapride-d6** as an internal standard.

## Toxicological and Ecological Information

- Acute Toxicity: No specific LD50 data is available for **Cisapride-d6**. However, for the parent compound Cisapride, doses as low as 18 mg/kg in dogs have caused severe clinical signs, while doses of 640 mg/kg were reported to be lethal.[7]
- Primary Irritant Effect: Not an irritant on the skin.[3] It is a strong irritant to the eye with the danger of severe injury.[3]
- Sensitization: No sensitizing effects are known.[3]
- Carcinogenicity: The substance is not listed by the IARC (International Agency for Research on Cancer).[3]
- Water Hazard: It is classified as Water Hazard Class 1, making it slightly hazardous for water.[3]
- Environmental Fate: Large quantities should not be allowed to reach ground water, water courses, or sewage systems.[3] No specific data on bioaccumulation or mobility in soil is available.[3]

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